

Solubility of ammonium titanyl oxalate in various solvents.

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Compound of Interest

Compound Name: *Ammonium titanium(4+)
ethanedioate (2/1/3)*

Cat. No.: *B084247*

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Solubility of Ammonium Titanyl Oxalate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium titanyl oxalate, with the chemical formula $(\text{NH}_4)_2\text{TiO}(\text{C}_2\text{O}_4)_2 \cdot \text{H}_2\text{O}$, is a white crystalline solid with applications as an intermediate for catalysts and as a mordant for cotton and leather. A thorough understanding of its solubility in various solvents is crucial for its application in synthesis, formulation, and quality control. This technical guide provides a comprehensive overview of the known solubility characteristics of ammonium titanyl oxalate and outlines a detailed experimental protocol for its quantitative determination.

Qualitative Solubility Data

While precise quantitative solubility data for ammonium titanyl oxalate is not readily available in published literature, qualitative assessments consistently describe its solubility profile across a range of common solvents. This information is summarized in the table below.

Solvent	Solubility
Water	Very Soluble / Readily Soluble
Ethanol	Insoluble
Ether	Insoluble
Acetone	Slightly Soluble

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the gravimetric determination of ammonium titanyl oxalate solubility in a given solvent, adapted from established methods for similar inorganic salts. This protocol is designed to be a robust starting point for researchers seeking to establish precise solubility curves.

1. Materials and Equipment

- Ammonium titanyl oxalate (high purity)
- Solvent of interest (e.g., deionized water, ethanol, acetone)
- Constant temperature bath with precise temperature control ($\pm 0.1^{\circ}\text{C}$)
- Sealed, airtight vessels (e.g., screw-cap vials, glass ampoules)
- Mechanical rotator or shaker
- Calibrated thermometer
- Syringes and syringe filters (solvent-compatible, pore size $\leq 0.45\text{ }\mu\text{m}$)
- Pre-weighed weighing bottles
- Analytical balance ($\pm 0.0001\text{ g}$)
- Drying oven

2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of ammonium titanyl oxalate to a known volume of the solvent in a sealed vessel. The presence of undissolved solid is essential to ensure saturation.
 - Place the sealed vessel in the constant temperature bath set to the desired temperature.
 - Agitate the mixture using a mechanical rotator or shaker for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary experiments may be required to determine the optimal equilibration time.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the same temperature as the bath to avoid precipitation or dissolution during sampling.
 - Immediately pass the solution through a syringe filter into a pre-weighed, dry weighing bottle. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Record the total weight of the weighing bottle containing the filtered saturated solution.
 - Place the open weighing bottle in a drying oven at a suitable temperature (e.g., 105°C, to be determined based on the solvent's boiling point and the compound's thermal stability) until all the solvent has evaporated and a constant weight of the dry ammonium titanyl oxalate is achieved.
 - Cool the weighing bottle in a desiccator to room temperature before re-weighing.

3. Calculation of Solubility

The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Weight of bottle + dry solid}) - (\text{Weight of empty bottle})] / [(\text{Volume of filtrate in mL})] * 100$$

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of ammonium titanyl oxalate solubility.

Caption: Experimental workflow for determining the solubility of ammonium titanyl oxalate.

Conclusion

While quantitative data on the solubility of ammonium titanyl oxalate remains to be fully characterized in scientific literature, its qualitative behavior is well-established. For researchers and professionals requiring precise solubility data for applications in drug development and other scientific endeavors, the experimental protocol provided in this guide offers a reliable framework for its determination. The successful quantification of its solubility in various solvents will undoubtedly enhance its utility and application in diverse chemical processes.

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